

An In-depth Technical Guide to 2'-Bromopropiophenone (α -Bromopropiophenone)

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Compound of Interest

Compound Name: 2'-Bromopropiophenone

Cat. No.: B130235

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2'-Bromopropiophenone**, a key chemical intermediate in organic synthesis. The document details its chemical identity, physical and chemical properties, synthesis protocols, and its significant role as a precursor in the preparation of various compounds.

Chemical Identity and Nomenclature

2'-Bromopropiophenone, also widely known by its common name α -Bromopropiophenone, is an organic compound classified as an α -bromo ketone. Its systematic IUPAC name is 2-bromo-1-phenylpropan-1-one. The compound is identified by the CAS Registry Number 2114-00-3.

A variety of synonyms and alternate names are used in literature and commercial listings for this chemical. These are crucial for researchers to identify the compound across different databases and suppliers.

Table 1: Alternate Names and Synonyms for **2'-Bromopropiophenone**

| Name Type | Name |
|---------------------------|----------------------------------|
| IUPAC Name | 2-bromo-1-phenylpropan-1-one |
| Common Name | α -Bromopropiophenone |
| Synonym | 1-Benzoyl-1-bromoethane |
| Synonym | 1-Bromoethyl phenyl ketone |
| Synonym | 2-Bromo-1-phenyl-1-propanone |
| Synonym | α -Methylphenacyl bromide |
| Synonym | Propiophenone, 2-bromo- |
| Beilstein Registry Number | 508550 |
| EINECS Number | 218-307-5 |

Physicochemical Properties

Understanding the physicochemical properties of **2'-Bromopropiophenone** is essential for its handling, storage, and application in experimental settings. The compound is a colorless to pale yellow liquid under standard conditions.[\[1\]](#)

Table 2: Quantitative Physicochemical Data for **2'-Bromopropiophenone**

| Property | Value | Source(s) |
|---------------------------------------|--|---------------------|
| Molecular Formula | C ₉ H ₉ BrO | |
| Molecular Weight | 213.07 g/mol | |
| Boiling Point | 245-250 °C at 760 mmHg | |
| Density | 1.400 g/mL at 25 °C | [2] |
| Refractive Index (n _{20/D}) | 1.571 | [2] |
| Flash Point | >110 °C (>230 °F) | [2] |
| Solubility | Soluble in chloroform and ethyl acetate. [1] | [1] |

Experimental Protocols

The primary synthetic route to **2'-Bromopropiophenone** involves the α -bromination of propiophenone. Several methods have been reported, with variations in solvents and catalysts. Below are detailed protocols for its preparation.

Bromination of Propiophenone in Dichloromethane

This protocol describes a straightforward and high-yielding synthesis of **2'-Bromopropiophenone**.

Methodology:

- **Reaction Setup:** In a well-ventilated fume hood, dissolve 72 g (0.5 mol) of propiophenone in 500 ml of dichloromethane in a round-bottom flask equipped with a dropping funnel and a magnetic stirrer.
- **Addition of Bromine:** Prepare a solution of 82 g (0.51 mol) of bromine in 100 ml of dichloromethane and add it to the dropping funnel.
- **Reaction Execution:** Add the bromine solution dropwise to the stirred propiophenone solution at a temperature of 20°C.
- **Reaction Completion and Work-up:** After the addition is complete, continue stirring for 30 minutes. The reaction mixture is then concentrated under reduced pressure to yield **2'-Bromopropiophenone**. The product is often used in subsequent steps without further purification.^[3]

Catalytic Bromination in Chloroform

This method utilizes a catalytic amount of aluminum chloride to facilitate the bromination.

Methodology:

- **Catalyst Addition:** To a solution of 13.4 g (0.1 mol) of propiophenone in 100 ml of anhydrous chloroform, add a small amount of powdered aluminum chloride.

- **Bromine Addition:** A solution of 5 ml (0.1 mol) of bromine in 20 ml of chloroform is added dropwise with stirring. The disappearance of the bromine color is typically instantaneous.
- **Reaction Quenching and Work-up:** The reaction mixture is cooled in an ice bath and stirred overnight to allow the evolved hydrogen bromide gas to escape.
- **Isolation:** The catalyst is removed by filtration. The filtrate is concentrated under reduced pressure to afford the crude product as an oil.[4]

Purification by Distillation

For applications requiring high purity, the crude **2'-Bromopropiophenone** can be purified by vacuum distillation.

Methodology:

- **Apparatus Setup:** Assemble a standard vacuum distillation apparatus.
- **Distillation:** The crude product is heated under reduced pressure. The fraction boiling at 132-133 °C at 12 mmHg is collected.

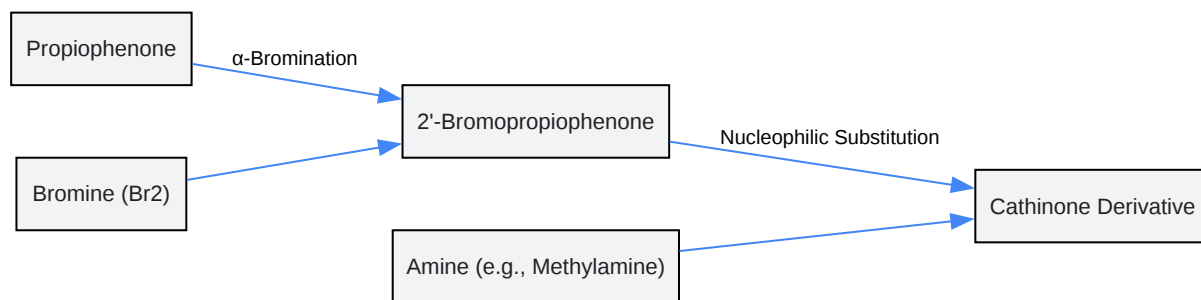
Role in Organic Synthesis

2'-Bromopropiophenone is a valuable intermediate primarily used in the synthesis of pharmaceuticals and other organic compounds. Its reactivity at the α -carbon allows for nucleophilic substitution reactions, making it a key building block.

Precursor to Cathinone and its Derivatives

A significant application of **2'-Bromopropiophenone** is in the synthesis of cathinone and substituted cathinones, a class of compounds with stimulant properties. The synthesis involves the reaction of **2'-Bromopropiophenone** with an appropriate amine.

The general reaction pathway involves the nucleophilic substitution of the bromine atom by the amine, followed by work-up to yield the corresponding β -keto-phenethylamine.



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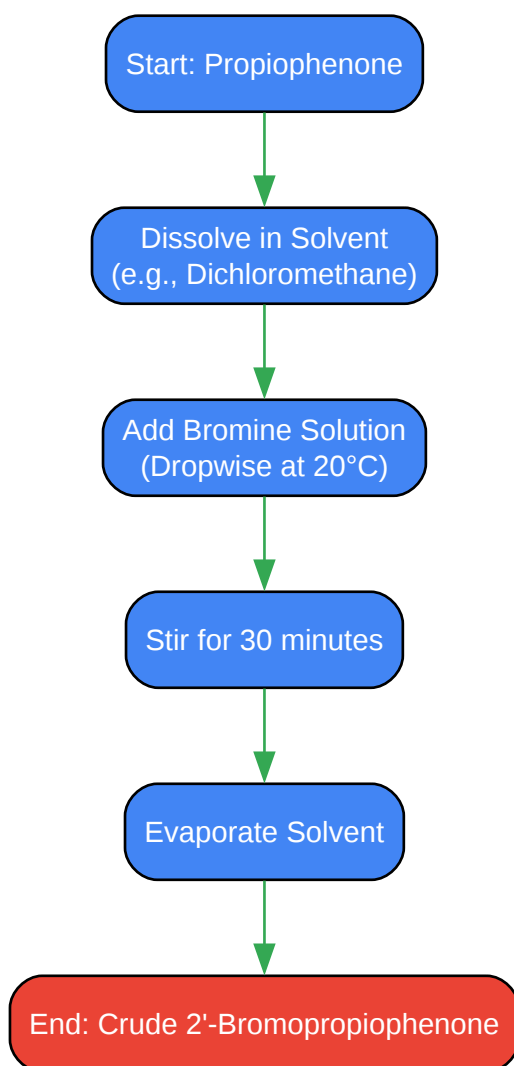
Caption: Synthesis of Cathinone Derivatives from Propiophenone.

Experimental and Logical Workflows

The following diagrams illustrate the logical flow of the synthesis and a general experimental workflow for the preparation and purification of **2'-Bromopropiophenone**.

Logical Workflow for Synthesis

This diagram outlines the conceptual steps from starting materials to the final product.

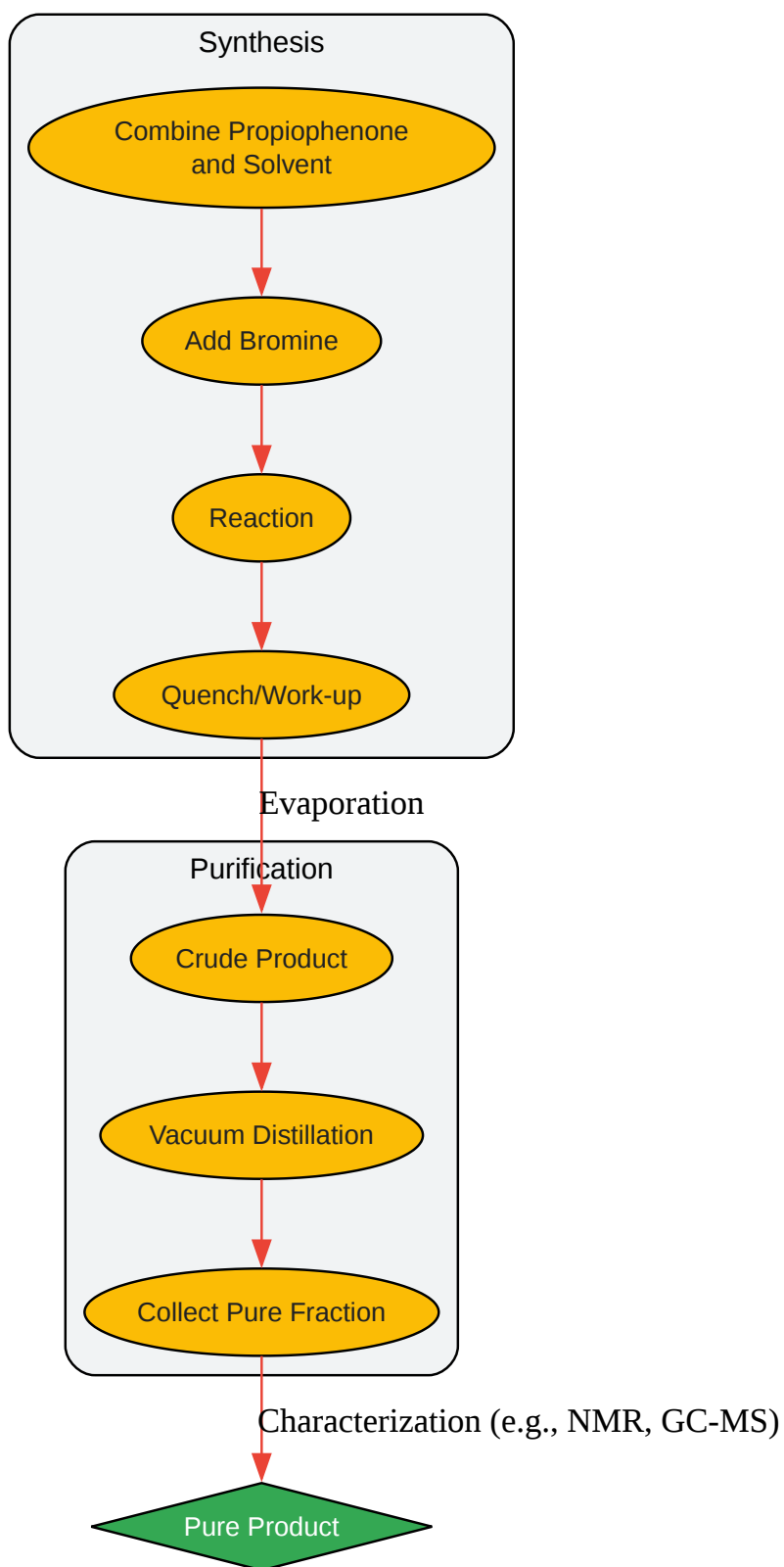


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Caption: Logical Steps in the Synthesis of **2'-Bromopropiophenone**.

Experimental Workflow Diagram

This diagram provides a visual representation of the laboratory procedure, including the purification step.



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Caption: Experimental Workflow for **2'-Bromopropiophenone**.

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